Technical Whitepaper: 5-Cholesten-24(RS)-methyl-d3-3 -ol

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Compound of Interest	
Compound Name:	*5-Cholesten-24(RS)-methyl-d3-3beta-ol*
Cat. No.:	*B1159654*

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Advanced Applications in Sterolomics and Isotope Dilution Mass Spectrometry

Part 1: Executive Summary & Chemical Identity

5-Cholesten-24(RS)-methyl-d3-3

-ol is a deuterated analog of the phytosterol Campesterol. It functions as a critical Internal Standard (IS) in the quantification of plant sterols via Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS).

Its primary utility lies in Isotope Dilution Mass Spectrometry (IDMS). By introducing a known quantity of this heavy isotope into a biological matrix (plasma, tissue, or food) prior to extraction, researchers can normalize for variations in extraction efficiency, derivatization completeness, and ionization suppression—factors that notoriously plague sterol analysis.

Chemical Profile[1][2][3][4][5][6][7][8]

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Property	Specification
Common Name	Campesterol-d3; 24-Methylcholesterol-d3
Systematic Name	(3β, 24RS)-Ergost-5-en-3-ol-d3
Chemical Formula	
Molecular Weight	~403.70 g/mol (Calculated)
Unlabeled Parent	Campesterol (, MW 400.[1][2][3][4]68)
Isotopic Purity	Typically 98% deuterium incorporation
Stereochemistry	24(RS) mixture (contains both C24 epimers)
Solubility	Chloroform, Dichloromethane, Ethyl Acetate, Hexane
Stability	Stable >2 years at -20°C; sensitive to oxidation (air) and light

Part 2: Structural Logic & Visualization[10]

The molecule is structurally identical to cholesterol but features a methyl group at the C24 position on the side chain.[5] The "d3" designation indicates that three hydrogen atoms on this C24-methyl group have been replaced with deuterium.

Structural Diagram (DOT)

The following diagram illustrates the steroid backbone and the specific localization of the deuterated side chain.

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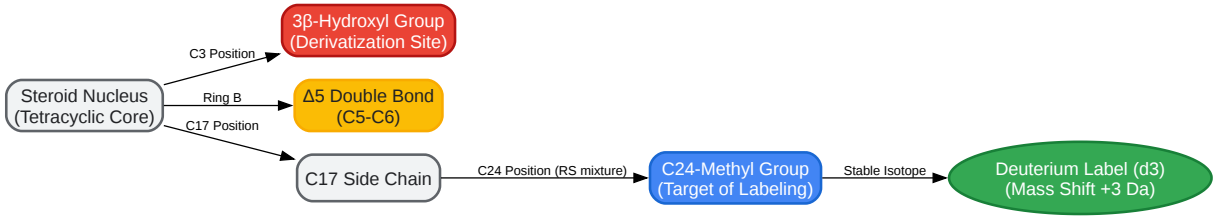

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Caption: Structural logic of Campesterol-d3. The C24-methyl group carries the heavy isotope label, ensuring the mass shift is located on the side chain, preserving the ring fragmentation pattern in MS.

Part 3: Analytical Methodologies (GC-MS)

The most authoritative method for analyzing 5-Cholesten-24(RS)-methyl-d3-3

-ol is GC-MS using Selected Ion Monitoring (SIM).

The Challenge of Stereochemistry (24-RS)

The "RS" designation implies a racemic mixture of the 24R (Campesterol) and 24S (22,23-dihydrobrassicasterol) epimers.

- Chromatographic Behavior: On standard non-polar columns (e.g., DB-5MS, HP-5), these epimers often co-elute or show a "shoulder."
- Integration Strategy: For total 24-methylcholesterol quantification, integrate the entire peak cluster. The d3-IS will behave identically to the endogenous mixture, ensuring accurate compensation.

Sample Preparation Protocol

Note: This protocol assumes a plasma or tissue matrix.

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- Spiking (Critical Step): Add 10

  L of Campesterol-d3 working solution (e.g., 100

  g/mL in ethanol) to the sample before any other solvent.

- Saponification: Add 1 mL 1M KOH in 90% Ethanol. Heat at 60°C for 60 mins.
  - Why? Hydrolyzes sterol esters to free sterols.
- Extraction: Add 2 mL Hexane + 1 mL Water. Vortex vigorously. Centrifuge. Collect upper organic layer.
  - Why? Sterols partition into hexane; salts/soaps remain in aqueous phase.
- Derivatization: Evaporate hexane. Add 50

  L BSTFA + 1% TMCS. Incubate at 60°C for 30 mins.
  - Why? Converts the polar 3

    -OH to a Trimethylsilyl (TMS) ether, improving volatility and peak shape.

Mass Spectrometry Parameters (EI Source)

Upon Electron Impact (EI) ionization, sterol-TMS ethers fragment predictably.

- Endogenous Campesterol-TMS (d0):
  - Molecular Ion (

    ): m/z 472
  - Base Peak/Diagnostic: m/z 129 (Trimethylsilyl ring A fragment)
  - Loss of TMSOH (

    ): m/z 382
- Campesterol-d3-TMS (IS):

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- Molecular Ion (

  ): m/z 475 (+3 Da shift)
- Base Peak: m/z 129 (Unchanged, as Ring A has no deuterium)
- Loss of TMSOH (

  ): m/z 385

SIM Table Setup:

Analyte	Target Ion (Quant)	Qualifier Ion 1	Qualifier Ion 2	Dwell Time
Campesterol (d0)	**472.4**	**382.4**	**343.3**	**50 ms**

| Campesterol-d3 (IS) | 475.4 | 385.4 | 346.3 | 50 ms |

Part 4: Biological Significance & Drug Development

Biomarker for Cholesterol Absorption

Campesterol is a non-cholesterol sterol (NCS) derived strictly from diet (plants). Humans cannot synthesize it. Therefore, plasma campesterol levels are a direct surrogate marker for intestinal cholesterol absorption efficiency.

- High Campesterol: Indicates "Hyper-absorber" phenotype.
- Low Campesterol: Indicates "Low-absorber" (or synthesis-driven) phenotype.

Drug Development Applications

- NPC1L1 Inhibitors (e.g., Ezetimibe): Campesterol-d3 is used to validate the efficacy of absorption inhibitors. A drop in the ratio of Campesterol/Cholesterol indicates successful blockade of the NPC1L1 transporter.

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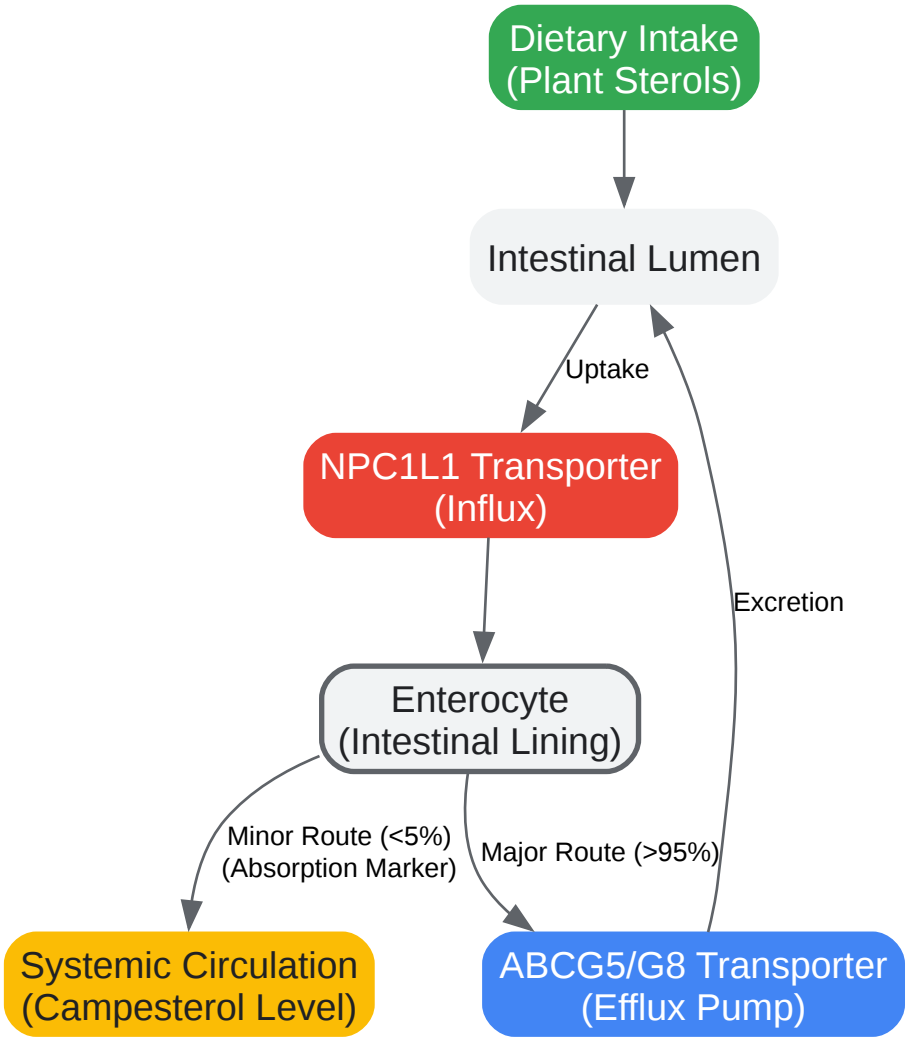
- LNP (Lipid Nanoparticle) Formulation: In mRNA delivery, phytosterols like campesterol are explored as structural alternatives to cholesterol to modulate LNP fluidity. The d3-variant allows tracking of the LNP lipid shell biodistribution distinct from endogenous cholesterol.

Biological Pathway Diagram (DOT)



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Caption: Flux of Campesterol. Unlike cholesterol, >95% of campesterol is pumped back into the lumen by ABCG5/G8. Plasma levels thus strictly reflect the balance of NPC1L1 uptake vs. ABCG5/G8 efflux.

Part 5: Handling, Stability & Troubleshooting

Storage & Handling[6]

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- State: Typically supplied as a crystalline solid or solution (e.g., in chloroform).
- Temperature: Store at -20°C.
- Atmosphere: Store under Argon or Nitrogen. Sterols are prone to oxidation at the C5-C6 double bond and C7 position, forming oxysterols (e.g., 7-ketocampesterol) if exposed to air.

Troubleshooting Common Issues

- H/D Exchange: The deuterium on the methyl group is chemically stable and does not exchange with solvent protons under standard saponification conditions.
- Peak Tailing: Caused by active sites in the GC liner. Use deactivated glass wool liners and ensure complete silylation (BSTFA reagent must be fresh).
- Isotopic Overlap: If the d3 enrichment is low (<98%), the d0 signal from the standard may interfere with the endogenous analyte. Always run a "blank + IS only" to check for contribution to the m/z 472 channel.

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